

Measuring Chemerin Levels: A Detailed Guide Using ELISA

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ChemR23 ligand-1

Cat. No.: B12423298

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide to measuring chemerin levels using a sandwich Enzyme-Linked Immunosorbent Assay (ELISA). Chemerin, a multifunctional adipokine, plays a significant role in inflammation, metabolic regulation, and immune cell trafficking, making its accurate quantification crucial in various research and drug development contexts.^{[1][2][3]}

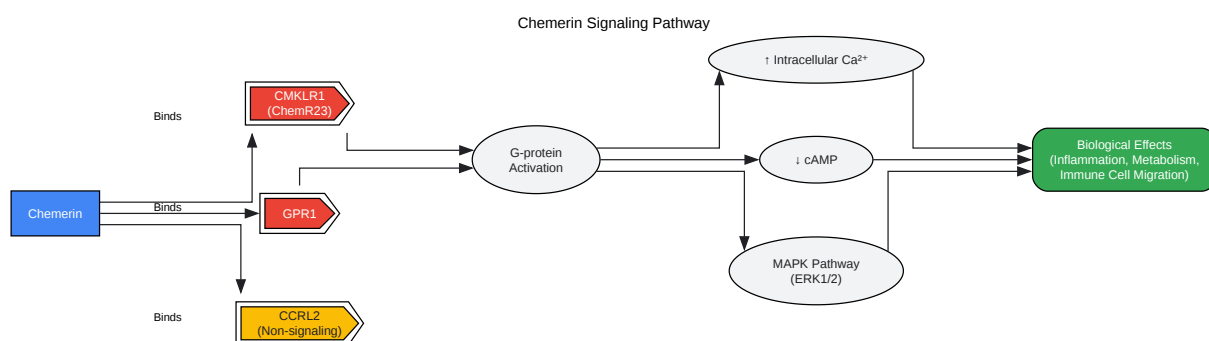
Introduction to Chemerin

Chemerin is a chemoattractant protein that exerts its biological effects by binding to G protein-coupled receptors, primarily the chemokine-like receptor 1 (CMKLR1, also known as ChemR23).^{[3][4]} It is initially secreted as an inactive pro-protein and requires proteolytic cleavage to become fully active. The chemerin/CMKLR1 signaling pathway is implicated in both pro-inflammatory and anti-inflammatory processes, as well as in adipogenesis and glucose homeostasis. Dysregulation of chemerin levels has been associated with obesity, metabolic syndrome, and various inflammatory diseases.

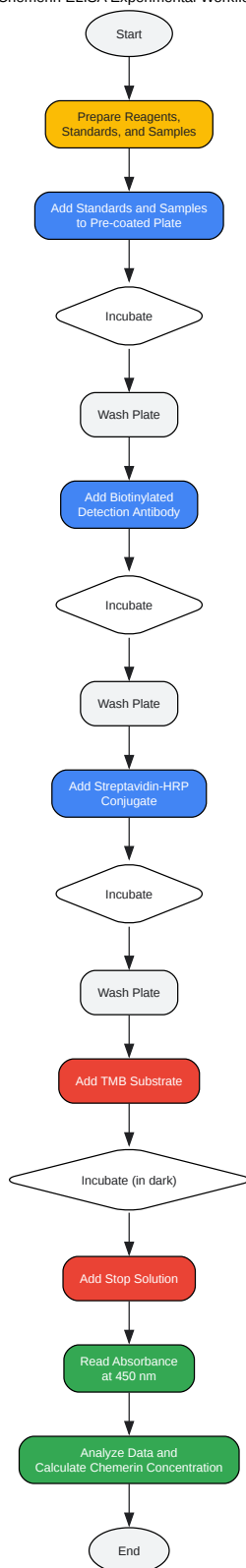
Chemerin Signaling Pathway

Chemerin binding to its primary receptor, CMKLR1, initiates a cascade of intracellular events. This includes the activation of G-proteins, leading to an increase in intracellular calcium, the phosphorylation of mitogen-activated protein kinases (MAPKs) like p42/p44 (ERK1/2), and the inhibition of cyclic AMP (cAMP) production. Chemerin can also signal through the G protein-

coupled receptor 1 (GPR1). A third receptor, C-C chemokine receptor-like 2 (CCRL2), is a non-signaling receptor that is thought to present chemerin to CMKLR1-expressing cells.



Chemerin ELISA Experimental Workflow

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- To cite this document: BenchChem. [Measuring Chemerin Levels: A Detailed Guide Using ELISA]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12423298#how-to-measure-chemerin-levels-using-an-elisa-kit>]

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